

Application Notes and Protocols for ADT-007, a Pan-RAS Inhibitor

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Compound of Interest

Compound Name:	A-74273
CAS No.:	130316-95-9
Cat. No.:	B1664246

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A-74273 as a Tool Compound for RAS Studies

Initial searches for "**A-74273**" did not yield specific information related to RAS studies. It is possible that this is a lesser-known or internal compound identifier. However, the search results consistently highlighted a potent and well-characterized pan-RAS inhibitor, ADT-007. This document will focus on ADT-007 as a representative tool compound for researchers, scientists, and drug development professionals engaged in RAS studies.

Introduction to ADT-007

ADT-007 is a potent, orally active, pan-RAS inhibitor that has demonstrated significant anti-cancer effects.^{[1][2]} It represents a valuable tool for investigating RAS-driven signaling pathways and for the preclinical evaluation of pan-RAS inhibition as a therapeutic strategy. ADT-007's unique mechanism of action involves binding to the nucleotide-free state of RAS proteins, thereby preventing GTP loading and subsequent activation.^{[1][3]} This leads to the suppression of downstream signaling cascades, including the MAPK and PI3K/AKT pathways, ultimately inducing mitotic arrest and apoptosis in cancer cells with mutated or hyper-activated RAS.^{[4][5][6]}

Data Presentation

Table 1: In Vitro Potency of ADT-007 in Human Cancer Cell Lines

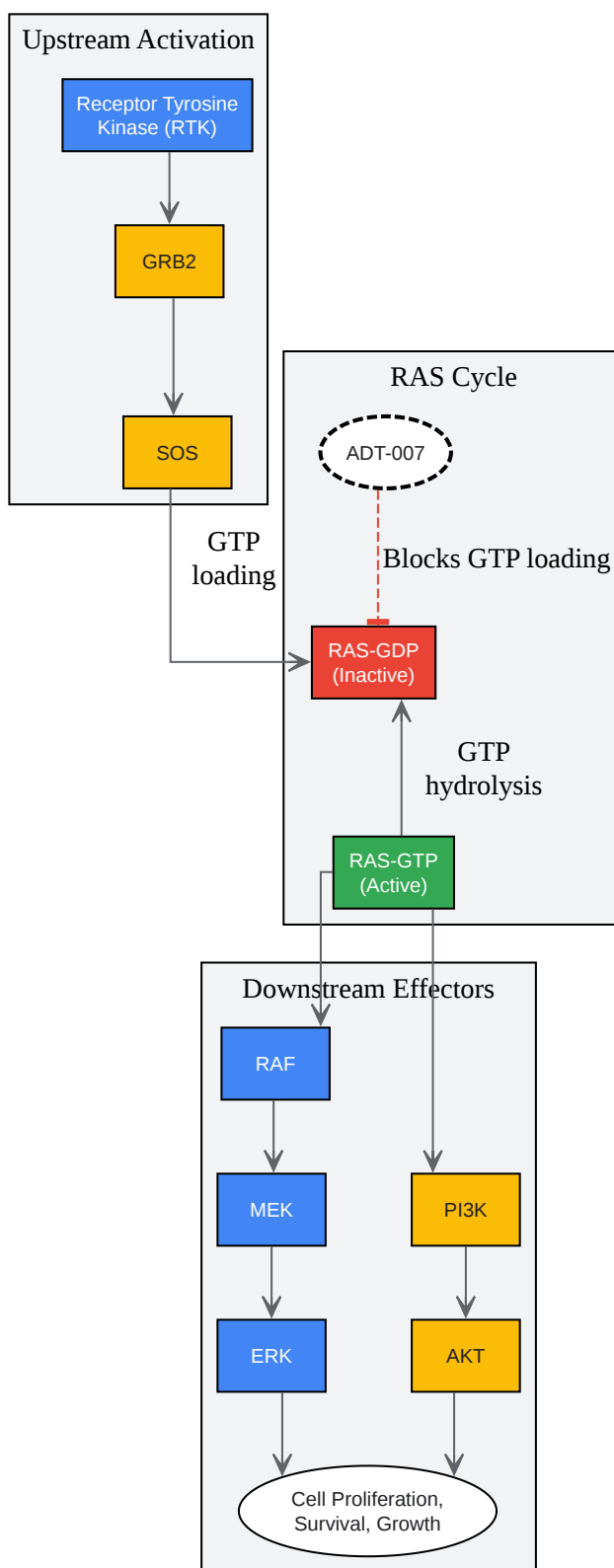
Cell Line	Cancer Type	RAS Status	IC50 (nM)	Reference
HCT-116	Colorectal Cancer	KRAS G13D	5	[1][4][7]
MIA PaCa-2	Pancreatic Ductal Adenocarcinoma	KRAS G12C	2	[1][4][7][8]
HT-29	Colorectal Cancer	KRAS WT, BRAF V600E	493	[1][8]
BxPC-3	Pancreatic Ductal Adenocarcinoma	KRAS WT	2500	[7]
HT-29 (transfected with HRAS G12V)	Colorectal Cancer	HRAS G12V	24	[3][7]
Lewis Lung Cancer	Lung Cancer	KRAS G12C, NRAS Q61H	9	[3]

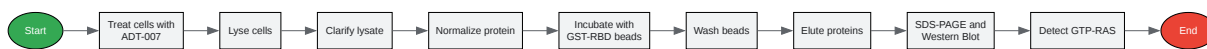
Table 2: Cellular Effects of ADT-007

Effect	Cell Line	Observations	Reference
Inhibition of Colony Formation	MIA PaCa-2, HCT-116	Potent blockage of colony formation	[4]
Induction of Apoptosis	MIA PaCa-2	Induction of apoptosis	[4]
Mitotic Arrest	RAS-mutant cells	Induces mitotic arrest	[4][5]

Signaling Pathways

The primary mechanism of ADT-007 involves the direct inhibition of RAS activation. This has a cascading effect on downstream signaling pathways critical for cell proliferation, survival, and growth.





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